

"isostearic acid CAS number and IUPAC name"

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Compound of Interest

Compound Name: *Isostearic acid*

Cat. No.: *B052629*

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An In-Depth Technical Guide to **Isostearic Acid** for Researchers and Drug Development Professionals

Chemical Identity and Nomenclature

Isostearic acid is a branched-chain saturated fatty acid with 18 carbon atoms. Unlike its linear isomer, stearic acid, **isostearic acid** is a clear, oily liquid at room temperature.[1] It is important to note that commercial **isostearic acid** is not a single chemical entity but rather a mixture of branched-chain isomers, predominantly methyl-branched isomers of octadecanoic acid.[2] The specific position of the methyl group along the carbon chain can vary depending on the manufacturing process.[3]

The most frequently cited specific isomer in chemical databases is 16-methylheptadecanoic acid.[4][5] Due to the isomeric mixture, multiple CAS numbers are often associated with **isostearic acid**.

Table 1: Chemical Identifiers for **Isostearic Acid**

Identifier	Value
Common Name	Isostearic Acid
IUPAC Name	Isooctadecanoic acid[6]; 16-methylheptadecanoic acid (for a specific isomer) [4][7]
CAS Numbers	2724-58-5, 30399-84-9[6][8]
Chemical Formula	C ₁₈ H ₃₆ O ₂ [6][9]
Molecular Weight	284.48 g/mol [5][9]
EC Number	250-178-0[4]

Physicochemical Properties

The branched structure of **isostearic acid** prevents the molecules from packing tightly, resulting in a significantly lower melting point compared to stearic acid and giving it liquid properties at room temperature.[1][9] This structure also imparts excellent oxidative, thermal, and odor stability.[4][8]

Table 2: Physicochemical Data of **Isostearic Acid**

Property	Value	Source(s)
Appearance	Clear, colorless to pale yellow liquid	[6][9]
Odor	Mild, faint	[6][9]
Melting Point	-10°C to -6°C (mixture); 69.5°C (16-methylheptadecanoic acid isomer)	[4][9]
Boiling Point	Approximately 250°C to 400°C	[4][9]
Viscosity	Approx. 45 cP at 25°C	[10]
Density	0.89 g/mL at 25°C	
Solubility	Soluble in oils, DMSO (≥10 mg/ml), and ethanol (≥10 mg/ml)	[1]
Stability	Stable under normal conditions; resistant to oxidation	[9][10]
Acid Value	175-195 mgKOH/g	[8]

Synthesis and Manufacturing

Isostearic acid is primarily produced from natural sources like vegetable oils (e.g., oleic acid from soybean oil) or animal fats through catalytic processes.[1][6] The key step is the isomerization of the linear fatty acid chain to create a branched structure.

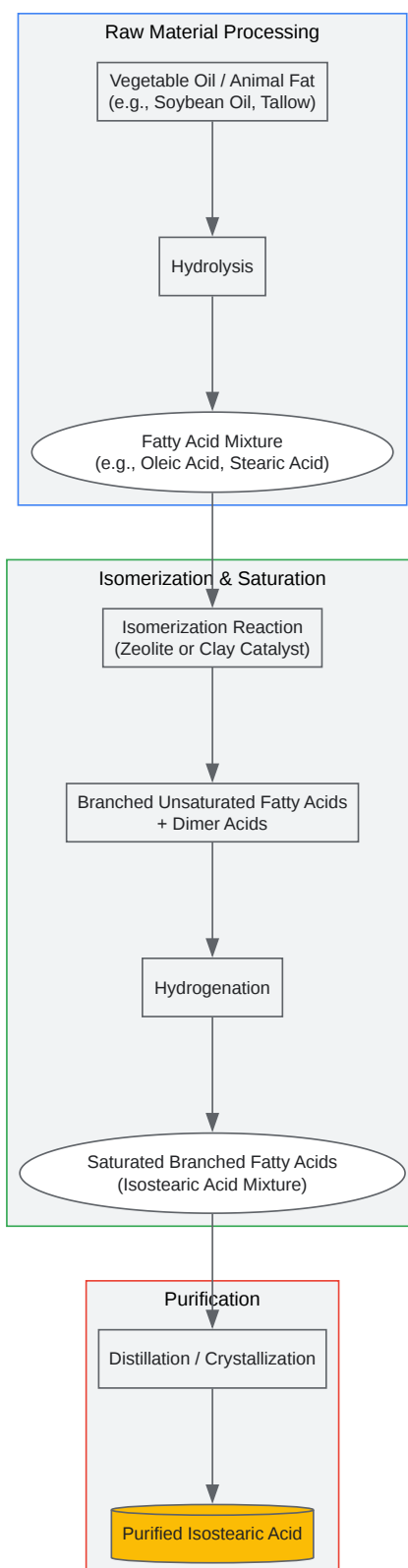
Common Synthesis Methods

- **Clay-Catalyzed Isomerization:** This industrial method involves heating oleic acid with a natural mineral catalyst, such as activated clay, at high temperatures (180-260°C) and pressures.[3][4] This process typically yields a complex mixture of monomeric branched-chain acids (**isostearic acid**) and C36 dimeric fatty acids.[3][11]

- Zeolite-Catalyzed Isomerization: A more refined method uses zeolite catalysts (e.g., H-Ferrierite) to isomerize oleic acid.[3][11] This process offers better control over the reaction, preferentially yielding a mixture of **isostearic acids** with the methyl branch located between the 8th and 14th carbon positions.[11] Subsequent hydrogenation is required to saturate any remaining double bonds.[3]

General Manufacturing Workflow

The following diagram outlines a typical production process for **isostearic acid** starting from vegetable oil.



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Caption: General workflow for the industrial production of **isostearic acid**.

Applications in Drug Development and Research

While widely used in cosmetics, **isostearic acid** possesses unique properties that make it a valuable compound for pharmaceutical and research applications.

- **Pharmaceutical Excipient:** It functions as an excipient to enhance the solubility of poorly soluble active pharmaceutical ingredients (APIs), thereby improving bioavailability.^[12] Its properties are also utilized in controlled-release formulations and transdermal patches to modulate drug delivery.^{[12][13]}
- **Inflammatory Response Induction:** Recent research has identified **isostearic acid** as a key active component in imiquimod cream formulations used to induce psoriasis-like skin inflammation in mouse models.^[14] This finding is critical for researchers using this model, as it suggests that **isostearic acid** itself drives a significant portion of the inflammatory response.^[14]

Experimental Protocols

In Vivo Psoriaform Disease Model Induction

This protocol is based on studies identifying **isostearic acid**'s pro-inflammatory effects in the widely used imiquimod-induced psoriasis mouse model.^[14]

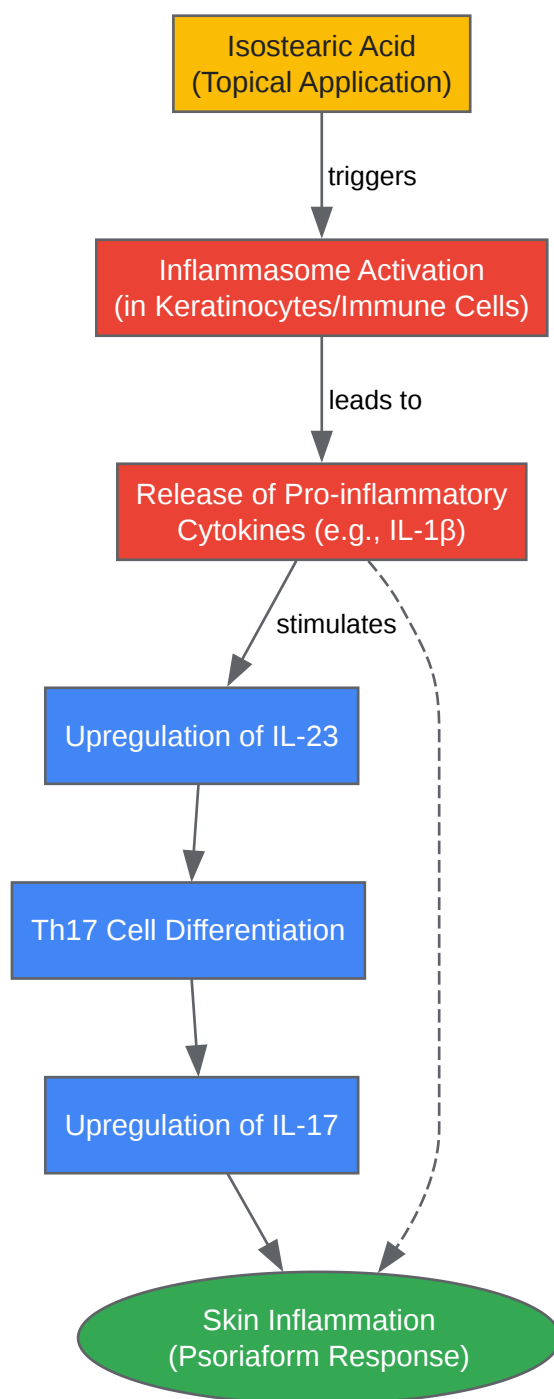
- **Animal Model:** BALB/cJRj mice are typically used.
- **Test Substance:** A cream formulation containing 25% (w/V) **isostearic acid**. A vehicle control cream (without **isostearic acid** or imiquimod) and a positive control (e.g., 5% imiquimod cream, which contains **isostearic acid**) should be used.
- **Application:** Apply 50 mg of the cream to a 2 cm² area of shaved dorsal skin daily.
- **Duration:** Continue application for 2 to 5 days. Signs of inflammation (erythema, scaling, skin thickness) are monitored daily.
- **Endpoint Analysis:** After the treatment period, skin and systemic samples are collected. Analysis can include histology of skin sections, measurement of pro-inflammatory cytokines (e.g., IL-1 β , IL-23, IL-17) in tissue homogenates via ELISA or qPCR, and assessment of systemic effects like splenomegaly or liver enlargement.^[14]

Signaling Pathways

Studies have shown that topical application of **isostearic acid** can trigger a specific inflammatory cascade in the skin, making it relevant for dermatological and immunological research.[\[14\]](#)

Isostearic Acid-Induced Inflammatory Pathway

The mechanism involves the activation of the inflammasome, a multiprotein complex that initiates an inflammatory response, and subsequent upregulation of the IL-23/IL-17 axis, a key pathway in psoriasis pathogenesis.[\[14\]](#)



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Caption: Inflammatory signaling cascade initiated by **isostearic acid** in skin.

Toxicology and Safety Profile

Isostearic acid is generally considered to have a low toxicity profile and is safe for use in topical applications. The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that **isostearic acid** is safe as a cosmetic ingredient in its current practices of use.^[2]

Table 3: Summary of Toxicological Data

Endpoint	Result	Species	Source(s)
Acute Oral LD ₅₀	> 2000 mg/kg; > 32 ml/kg	Rat	^[10] ^[15]
Skin Irritation	Non-irritant (undiluted)	Human, Rabbit	^[2] ^[15]
Skin Sensitization	Not a sensitizer	Human	^[2] ^[15]
Phototoxicity	No indication of phototoxicity	Human	^[2] ^[15]
Carcinogenicity	Not listed as a carcinogen by IARC, NTP, or OSHA	N/A	^[16] ^[17]
Comedogenicity	Some evidence, but human predictability is low	N/A	^[2]

In summary, **isostearic acid** is a multifaceted fatty acid with well-defined physicochemical properties and a favorable safety profile. Its role as both a versatile pharmaceutical excipient and a newly-identified active inflammatory agent makes it a compound of significant interest to researchers and drug development professionals.

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